

Application Notes: Sphinganine-1-Phosphate (S1P) in Primary Cell Culture

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Compound of Interest

Compound Name: Sphinganine 1-phosphate

Cat. No.: B013060

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Introduction

Sphingosine-1-phosphate (S1P) is a bioactive lysophospholipid metabolite that plays a crucial role as a signaling molecule in a multitude of physiological and pathological processes.^{[1][2]} It is generated from the phosphorylation of sphingosine by sphingosine kinases (SphK1 and SphK2).^[3] S1P can act as an intracellular second messenger, but its most well-characterized functions are mediated by its binding to a family of five high-affinity G protein-coupled receptors (GPCRs), designated S1P₁ to S1P₅.^{[3][4][5]} This interaction triggers diverse cellular responses, including cell survival, proliferation, migration, differentiation, and cytoskeletal rearrangement.^{[3][6]}

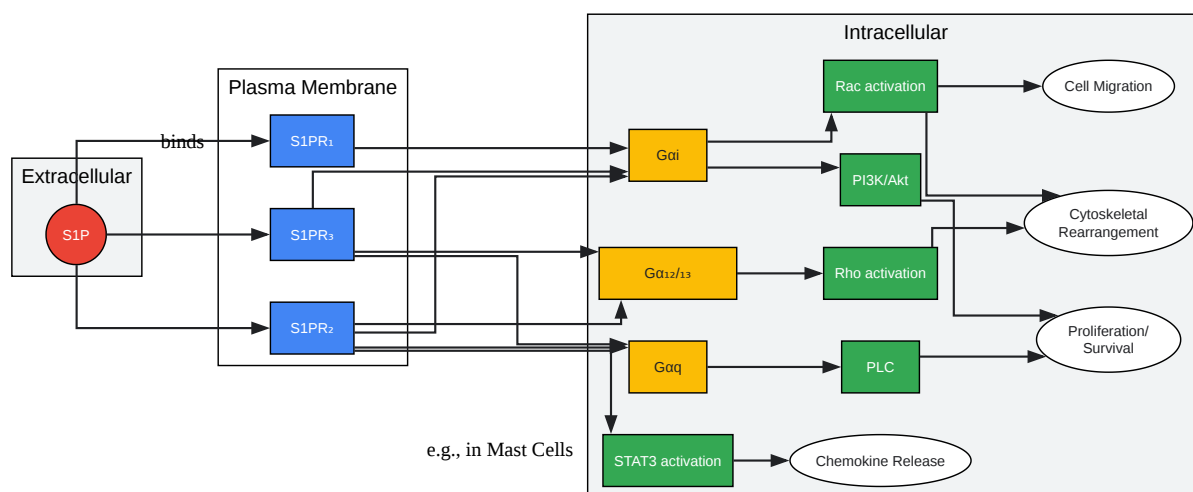
In primary cell culture models, S1P treatment is utilized to investigate its role in specific cellular behaviors and signaling pathways, mimicking in vivo conditions. Researchers in immunology, vascular biology, neuroscience, and cancer research frequently use S1P to study immune cell trafficking, vascular barrier integrity, and tumorigenesis.^{[4][5][7]} Due to its lipid nature, proper preparation and handling of S1P for cell culture applications are critical for obtaining reproducible results.

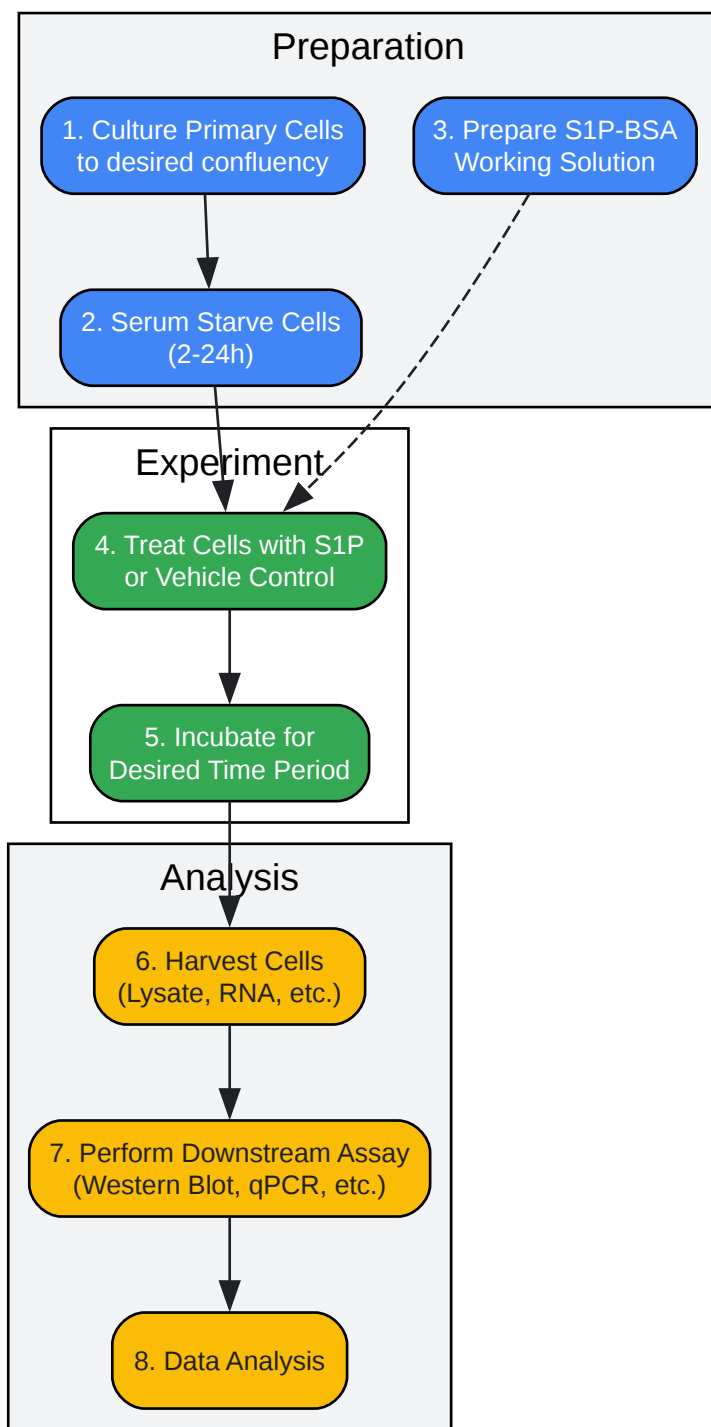
Mechanism of Action & Signaling Pathways

Upon binding to its receptors on the cell surface, S1P initiates intracellular signaling cascades. The specific outcome of S1P stimulation depends on the receptor subtype expressed by the cell and the G proteins to which they couple.^[3]

- S1P₁: Couples exclusively to the G_{i/o} family, leading to the activation of Rac GTPase, promoting cell migration and cortical actin assembly.[3] It is crucial for immune cell trafficking and vascular integrity.[5]
- S1P₂ and S1P₃: Can couple to G_{i/o}, G_q, and G_{12/13}. S1P₂ activation often leads to Rho GTPase activation, which regulates stress fiber formation.[3] S1P₃ is also involved in regulating vascular function.
- S1P₄ and S1P₅: Are more restricted in their expression, primarily found in hematopoietic and nervous tissues, respectively.

The activation of these pathways influences downstream effectors such as MAPKs, ROCKs, and STAT3, ultimately controlling fundamental cellular processes.[8][9]





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